

Long-term storage and stability assessment of Benzyl tiglate.

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Compound of Interest

Compound Name: Benzyl tiglate

Cat. No.: B042538

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Benzyl Tiglate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage and stability assessment of **Benzyl tiglate**.

Frequently Asked Questions (FAQs)

1. What are the recommended long-term storage conditions for **Benzyl tiglate**?

For optimal stability, **Benzyl tiglate** should be stored in a cool, dry, and well-ventilated area. To prevent degradation, it is crucial to protect it from exposure to light, humidity, and air.^[1] The container should be tightly sealed and stored away from heat, sparks, open flames, and strong oxidizing agents.^{[2][3]} For extended shelf life, storing under an inert nitrogen atmosphere at a temperature of up to 18°C is recommended.^[1]

2. What is the expected shelf life of **Benzyl tiglate**?

When stored under the recommended conditions, **Benzyl tiglate** has a shelf life of 36 months or longer.^{[1][4]}

3. What are the potential degradation pathways for **Benzyl tiglate**?

While specific studies on **Benzyl tiglate** are limited, esters are generally susceptible to hydrolysis, which can be catalyzed by acidic or alkaline conditions. This would lead to the

formation of benzyl alcohol and tiglic acid. Benzyl alcohol itself can further degrade to form impurities such as benzaldehyde, benzene, and toluene.[5][6][7] Additionally, as an unsaturated ester, **Benzyl tiglate** may be prone to oxidation and photodegradation.

4. How can I assess the stability of my **Benzyl tiglate** sample?

A stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS), should be used to monitor the purity of **Benzyl tiglate** over time.[8] These methods can separate the intact **Benzyl tiglate** from any potential degradation products, allowing for accurate quantification of its stability.

5. What should I do if I suspect my **Benzyl tiglate** has degraded?

If you suspect degradation, it is recommended to re-analyze the sample using a validated stability-indicating method to determine the purity and identify any degradation products. If significant degradation is confirmed, the material may no longer be suitable for your experiments.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Change in physical appearance (e.g., color, clarity)	Degradation due to improper storage (exposure to light, air, or high temperatures).	Visually inspect the sample. If a change is observed, perform an analytical assessment (HPLC or GC-MS) to check for purity and degradation products.
Unexpected peaks in analytical chromatogram (HPLC/GC-MS)	Formation of degradation products (e.g., benzyl alcohol, tiglic acid, benzaldehyde).	Identify the unexpected peaks by comparing their retention times and/or mass spectra with known potential degradation products. Quantify the level of impurities.
Inconsistent experimental results	Degradation of Benzyl tiglate leading to lower effective concentration or interference from degradation products.	Re-evaluate the purity of the Benzyl tiglate stock. If degradation is confirmed, use a fresh, pure sample for subsequent experiments.
Precipitate formation in solution	Poor solubility or degradation leading to insoluble products.	Check the solubility of Benzyl tiglate in the chosen solvent. If solubility is not the issue, analyze the precipitate to identify its composition.

Data Presentation

Table 1: Recommended Storage Conditions for **Benzyl Tiglate**

Parameter	Recommended Condition	Reference
Temperature	Cool, max 18°C	[1]
Atmosphere	Under Nitrogen	[1]
Light	Avoid prolonged exposure	[1]
Humidity	Avoid exposure	[1]
Air	Avoid prolonged exposure	[1]
Container	Tightly closed	[2][3]
Incompatibilities	Strong oxidizing agents, heat sources	[2]

Table 2: Physical and Chemical Properties of **Benzyl Tiglate**

Property	Value	Reference
Molecular Formula	C12H14O2	[9]
Molecular Weight	190.24 g/mol	[9]
Appearance	Colorless to pale yellow liquid	[10]
Odor	Vegetal, earthy, mushroom, rose, apple	[10]
Density	1.031 - 1.040 g/cm ³ @ 20°C	[10]
Refractive Index	1.5150 - 1.5210 @ 20°C	[10]
Flash Point	>110°C	[10]
Purity	>97%	[11]
Solubility	Insoluble in water; soluble in alcohol, ether, and organic solvents.	[3][4]

Experimental Protocols

Protocol 1: Long-Term Stability Testing

This protocol outlines a general procedure for conducting long-term stability studies of **Benzyl tiglate** based on ICH guidelines.^{[3][12][13]}

1. Objective: To evaluate the stability of **Benzyl tiglate** under recommended long-term storage conditions over a specified period.

2. Materials:

- **Benzyl tiglate** sample
- Appropriate containers (e.g., amber glass vials with inert caps)
- Stability chamber set to $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ or $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$
- Validated stability-indicating analytical method (HPLC or GC-MS)

3. Procedure:

- Place a sufficient number of aliquots of the **Benzyl tiglate** sample into the designated containers.
- Place the containers in the stability chamber.
- At specified time points (e.g., 0, 3, 6, 9, 12, 18, 24, 36 months), withdraw a sample for analysis.
- Analyze the sample using the validated stability-indicating method to determine the assay of **Benzyl tiglate** and the presence of any degradation products.
- Record all data and observations.

4. Data Analysis:

- Plot the assay of **Benzyl tiglate** versus time.
- Identify and quantify any degradation products.
- Determine if any significant changes have occurred over the study period.

Protocol 2: Forced Degradation Study

This protocol provides a framework for conducting forced degradation studies to identify potential degradation pathways and products of **Benzyl tiglate**.^{[11][14]}

1. Objective: To investigate the degradation of **Benzyl tiglate** under various stress conditions (acidic, alkaline, oxidative, thermal, and photolytic).

2. Materials:

- **Benzyl tiglate** sample
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- Oven
- Photostability chamber
- Validated stability-indicating analytical method (HPLC or GC-MS)

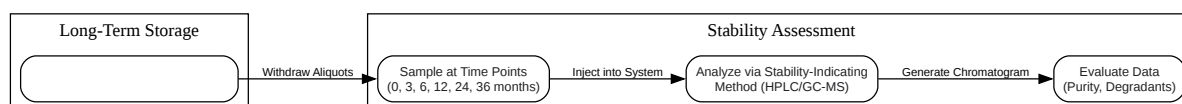
3. Procedure:

- Acid Hydrolysis: Dissolve **Benzyl tiglate** in a suitable solvent and add 0.1 M HCl. Heat the solution (e.g., at 60°C) for a defined period. Neutralize the solution before analysis.
- Alkaline Hydrolysis: Dissolve **Benzyl tiglate** in a suitable solvent and add 0.1 M NaOH. Keep the solution at room temperature or heat gently for a defined period. Neutralize the solution before analysis.
- Oxidation: Dissolve **Benzyl tiglate** in a suitable solvent and add 3% H₂O₂. Keep the solution at room temperature for a defined period.
- Thermal Degradation: Expose a solid sample of **Benzyl tiglate** to elevated temperatures (e.g., 60°C) for a defined period.
- Photodegradation: Expose a solution or solid sample of **Benzyl tiglate** to light in a photostability chamber according to ICH Q1B guidelines.

4. Analysis:

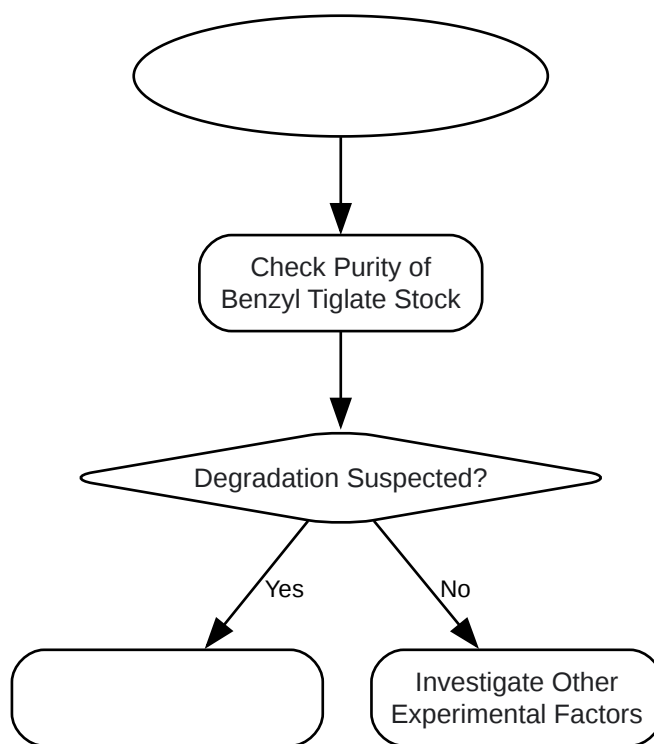
- Analyze all stressed samples using a validated stability-indicating HPLC or GC-MS method.
- Compare the chromatograms of the stressed samples to that of an unstressed control sample.
- Identify and characterize any degradation products formed.

Visualizations



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Caption: Workflow for Long-Term Stability Assessment of **Benzyl Tiglate**.



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Caption: Troubleshooting Decision Tree for Inconsistent Experimental Results.

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